

Application Notes and Protocols for Pigment Blue 14 in Textile Printing

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Compound of Interest

Compound Name: Pigment Blue 14

Cat. No.: B1170668

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Abstract: This document provides detailed application notes and protocols for the use of **Pigment Blue 14** (CI 42600:1) in textile printing. It is intended for researchers and scientists in the fields of materials science, chemistry, and textile engineering. The notes cover the physicochemical properties of **Pigment Blue 14**, a representative experimental protocol for its application, and a summary of its performance characteristics. Due to the limited industrial use of **Pigment Blue 14**, this document also draws on general principles of pigment printing to provide a comprehensive guide. It is important to distinguish **Pigment Blue 14** from the more commonly used Pigment Blue 15 (Copper Phthalocyanine), which possesses different chemical and fastness properties.

Introduction

Pigment Blue 14 (PB 14) is a synthetic organic pigment belonging to the triarylmethane class of colorants.^{[1][2]} Its CAS number is 1325-88-8.^{[1][2]} It is known for producing a brilliant, reddish-blue shade.^{[1][2][3]} While listed for use in textile printing, its application in this area has diminished due to its comparatively lower fastness properties compared to other pigments like the phthalocyanine family.^[4] These notes provide a framework for evaluating and applying **Pigment Blue 14** in a research or developmental context.

Physicochemical Properties

Pigment Blue 14 is the phosphotungstomolybdic acid lake of a substituted triaminotriphenylmethane basic dye.^[4] Its general properties are summarized in the table below.

Property	Value	References
C.I. Name	Pigment Blue 14	[1]
C.I. Number	42600:1	[2]
CAS Number	1325-88-8	[1][2]
Molecular Formula	C ₃₁ H ₄₃ N ₃	[1][2]
Molecular Weight	457.69 g/mol	[1][2]
Appearance	Blue Powder	[5]
Shade	Reddish Blue	[2][3]
Density	1.6 - 1.8 g/cm ³	[3][5]
Oil Absorption	40-50 ml/100g	[2][5]
Melting Point	165-170°C	[6]

Performance and Fastness Properties

The durability of a pigment print on a textile substrate is determined by its fastness to various environmental factors. The following table summarizes the available data for **Pigment Blue 14**. The fastness is typically rated on a scale of 1 to 5, where 5 represents the highest fastness.

Fastness Property	Rating	References
Light Fastness	3 - 5	[2][3][5]
Heat Resistance	140 - 160°C	[2][3][5]
Water Resistance	4 - 5	[2][3]
Oil Resistance	3	[2]
Acid Resistance	3 - 5	[2][3]
Alkali Resistance	4 - 5	[2][3]

Note: The reported values can vary between suppliers.

Experimental Protocol: Pigment Printing on Cotton Fabric

This protocol outlines a representative procedure for applying **Pigment Blue 14** to a cotton substrate. The formulation provided is a general starting point and may require optimization based on the specific substrate and performance requirements.

4.1. Materials and Equipment

- **Pigment Blue 14** powder
- Binder (e.g., acrylic-based)
- Thickener (e.g., synthetic polymer-based)
- Softener (optional)
- Ammonia solution (for pH adjustment)
- Deionized water
- Cotton fabric (pre-scoured and bleached)
- Laboratory balance
- Mechanical stirrer
- pH meter
- Screen printing frame and squeegee
- Drying oven
- Curing oven or heat press

4.2. Preparation of the Printing Paste

A typical formulation for a pigment printing paste is as follows:

Component	Percentage (%)
Pigment Blue 14	1.0 - 5.0
Binder	10.0 - 20.0
Thickener	1.5 - 3.0
Softener	0.0 - 2.0
Deionized Water	Remainder to 100
pH	8.0 - 9.0

Procedure:

- Weigh the required amount of deionized water into a beaker.
- While stirring, add the thickener and stir until a smooth, lump-free paste is formed.
- Add the binder to the paste and continue stirring until homogeneous.
- In a separate container, create a dispersion of **Pigment Blue 14** in a small amount of water.
- Add the pigment dispersion to the main paste and stir thoroughly.
- If required, add the softener.
- Adjust the pH of the final paste to 8.0-9.0 using a dilute ammonia solution.
- Continue stirring for 15-20 minutes to ensure complete homogenization.

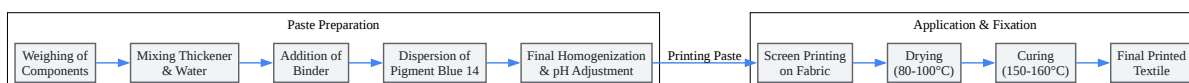
4.3. Application and Fixation

- Place the cotton fabric on a flat, padded surface.
- Position the screen printing frame onto the fabric.
- Apply a line of the prepared printing paste at one end of the screen.

- Using the squeegee at a 45-degree angle, draw the paste firmly and evenly across the screen.
- Carefully lift the screen to reveal the print.
- Allow the printed fabric to air dry or use a drying oven at 80-100°C for 3-5 minutes.
- Cure the dried print at 150-160°C for 3-5 minutes in a curing oven or using a heat press. This step is crucial for cross-linking the binder and fixing the pigment to the fabric.
- After curing, the fabric can be subjected to a mild washing to remove any residual thickener and unfixed particles.

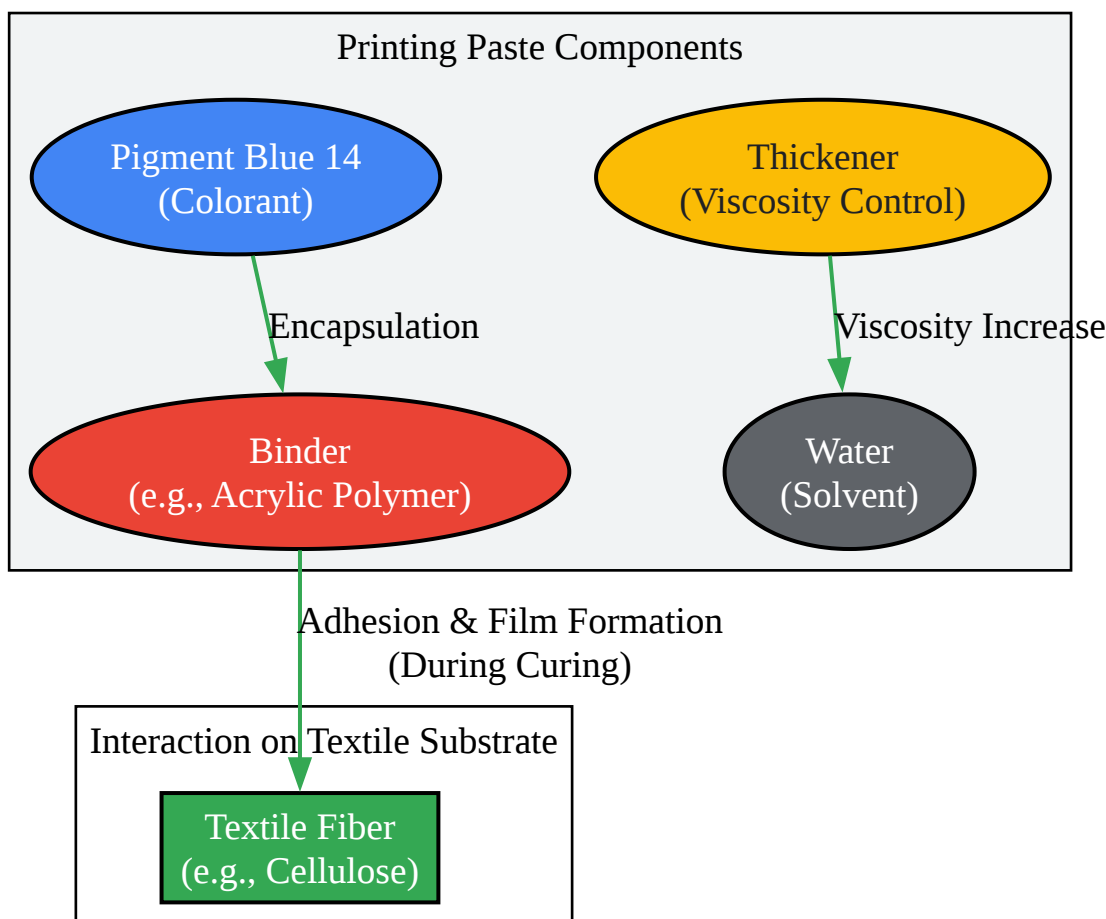
Diagrams

The following diagrams illustrate the workflow and chemical interactions involved in the pigment printing process.



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Fig. 1: Experimental workflow for textile printing.



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- To cite this document: BenchChem. [Application Notes and Protocols for Pigment Blue 14 in Textile Printing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1170668#use-of-pigment-blue-14-in-textile-printing-applications]

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